

Application Notes and Protocols: Amylin (1-13) (human), Lyophilized

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Compound of Interest

Compound Name: Amylin (1-13) (human)

Cat. No.: B599685

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Introduction

Amylin (1-13) is a fragment of the 37-amino acid peptide hormone, amylin (also known as Islet Amyloid Polypeptide or IAPP)[1][2]. Amylin is co-secreted with insulin from pancreatic β -cells and plays a role in glycemic regulation by slowing gastric emptying and promoting satiety[3]. The full-length human amylin has a propensity to aggregate and form amyloid fibrils, a characteristic associated with type 2 diabetes[4][5]. However, the Amylin (1-13) fragment does not form fibrils on its own[2]. This fragment is a useful tool for researchers studying the biological activities and receptor interactions of the N-terminal region of amylin.

Amylin and its analogs exert their effects through amylin receptors (AMYRs), which are heterodimers of the calcitonin receptor (CTR) and one of three Receptor Activity-Modifying Proteins (RAMPs)[6][7]. The binding of amylin to its receptor activates G-protein-coupled signaling pathways, primarily through $G_{\alpha s}$ and $G_{\alpha q}$ proteins, leading to the production of intracellular second messengers such as cyclic AMP (cAMP) and inositol phosphates, and the mobilization of intracellular calcium[6][8]. These signaling events ultimately regulate cellular responses.

These application notes provide detailed protocols for the reconstitution, storage, and in-vitro use of lyophilized **Amylin (1-13) (human)**.

Product Information

Property	Value
Sequence	H-Lys-Cys-Asn-Thr-Ala-Thr-Cys-Ala-Thr-Gln-Arg-Leu-Ala-OH (Disulfide bridge: Cys2-Cys7)
Molecular Formula	C ₅₄ H ₉₅ N ₁₉ O ₁₉ S ₂
Molecular Weight	1378.6 g/mol
Appearance	Lyophilized white powder
Purity	>95%

Reconstitution and Storage

Proper reconstitution and storage are critical to maintain the integrity and activity of **Amylin (1-13) (human)**.

Reconstitution Protocol

For most in-vitro cellular assays, sterile water or a buffer appropriate for the specific cell line is recommended for reconstitution.

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial upon opening, which can degrade the peptide.
- **Centrifuge the Vial:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 5 minutes) to ensure that all the lyophilized powder is collected at the bottom of the vial.
- **Solvent Addition:** Carefully open the vial and add the desired volume of sterile, high-purity water or an appropriate sterile buffer (e.g., PBS, pH 7.4) to achieve the desired stock concentration. A common stock concentration is 1 mg/mL.
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking. If necessary, sonication can be used to aid dissolution[9]. The resulting solution should be clear and free of particulates.

Note on Pre-formed Aggregates for Full-Length Amylin Studies: For studies involving full-length human amylin that is prone to aggregation, a protocol to remove pre-existing oligomers can be adapted. This involves dissolving the peptide in hexafluoroisopropyl alcohol (HFIP), evaporating the HFIP, and then reconstituting the peptide film in the desired buffer[9]. While Amylin (1-13) does not typically aggregate, this method can be considered if aggregation is a concern under specific experimental conditions.

Storage Recommendations

Form	Storage Temperature	Shelf Life	Notes
Lyophilized Powder	-20°C or -80°C	Up to 6 months[1]	Store in a desiccator to protect from moisture.
Reconstituted Stock Solution	-20°C or -80°C	Up to 6 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.

Experimental Protocols

In-Vitro Cell-Based Signaling Assay: cAMP Measurement

This protocol describes a method to assess the ability of **Amylin (1-13) (human)** to stimulate cAMP production in a cell line expressing the appropriate amylin receptor.

Materials:

- HEK293T cells co-transfected with human Calcitonin Receptor (CTR) and a human Receptor Activity-Modifying Protein (RAMP1, RAMP2, or RAMP3)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin

- **Amylin (1-13) (human)** stock solution
- cAMP assay kit (e.g., a competitive immunoassay using HTRF or ELISA)
- 3-isobutyl-1-methylxanthine (IBMX)
- 96-well cell culture plates

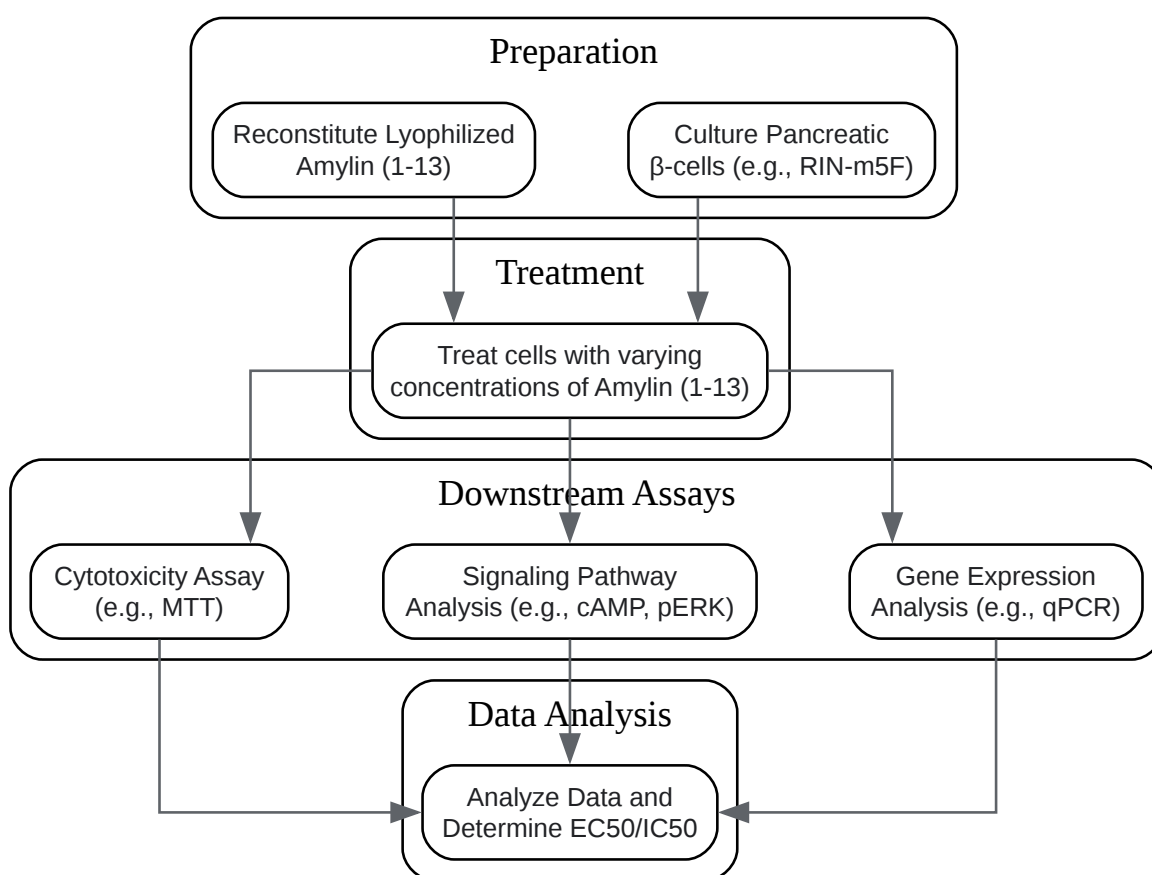
Protocol:

- Cell Culture and Seeding:
 - Culture the HEK293T cells expressing the amylin receptor in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO₂ incubator.
 - Seed the cells into a 96-well plate at a density of approximately 50,000 cells per well and allow them to adhere overnight.
- Peptide Treatment:
 - Prepare serial dilutions of the **Amylin (1-13) (human)** stock solution in serum-free DMEM containing a phosphodiesterase inhibitor such as 0.5 mM IBMX to prevent cAMP degradation.
 - Aspirate the culture medium from the cells and replace it with 100 µL of the diluted Amylin (1-13) solutions or control medium.
 - Incubate the plate at 37°C for 30 minutes.
- cAMP Measurement:
 - Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's instructions for the chosen cAMP assay kit.
- Data Analysis:
 - Generate a concentration-response curve by plotting the cAMP concentration against the logarithm of the Amylin (1-13) concentration.

- Calculate the EC₅₀ value, which represents the concentration of Amylin (1-13) that elicits a half-maximal response.

Experimental Workflow: Investigating the Effects of Amylin (1-13) on Pancreatic β -Cells

This workflow outlines a series of experiments to characterize the biological effects of **Amylin (1-13) (human)** on a pancreatic β -cell line, such as RIN-m5F or INS-1E cells.

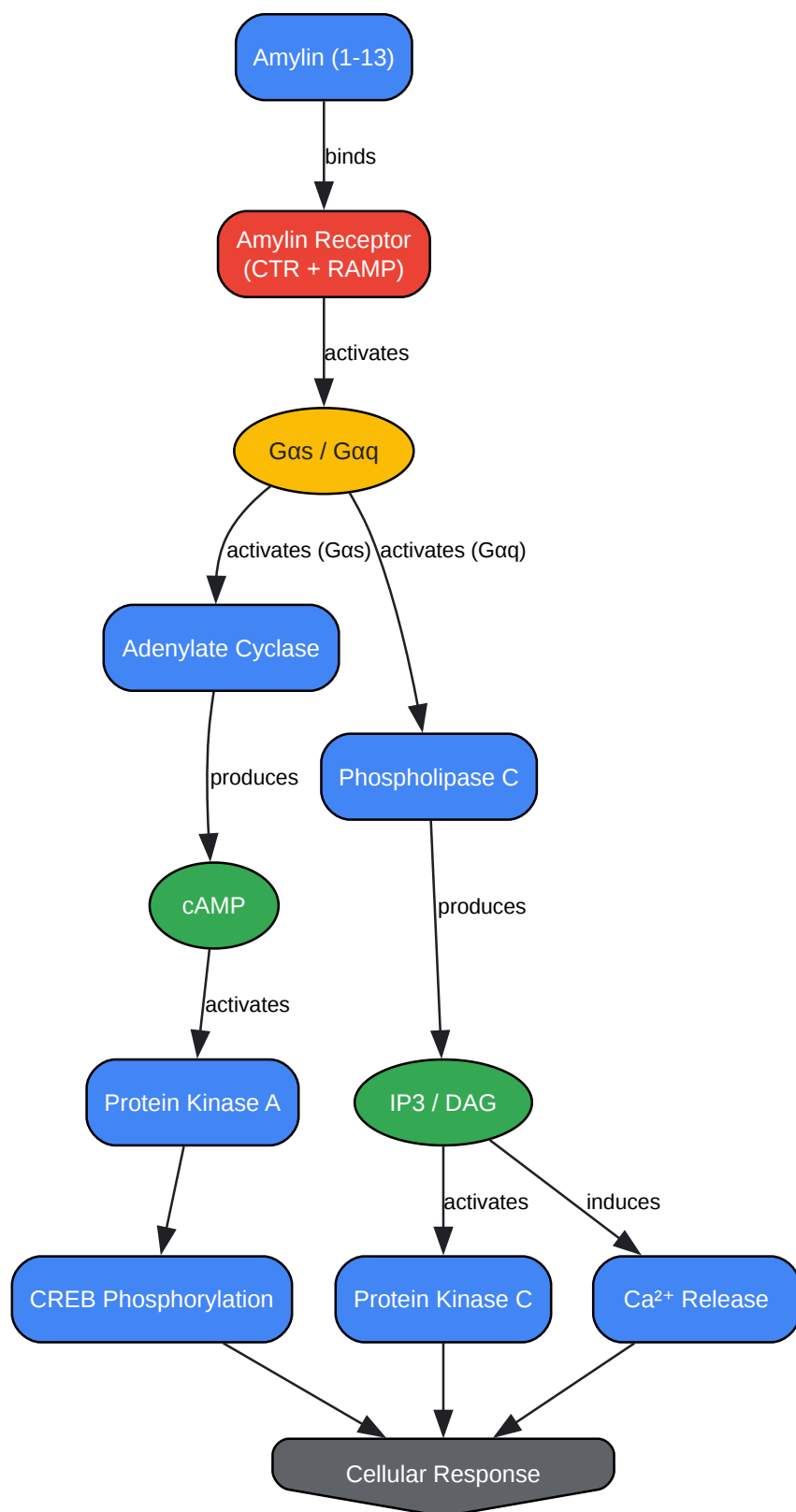


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Experimental workflow for studying Amylin (1-13) effects.

Signaling Pathway

Amylin receptors are G-protein coupled receptors. The binding of Amylin (1-13) to the receptor complex can initiate downstream signaling cascades.



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Amylin receptor signaling pathway.

Disclaimer: These protocols are intended as a guide and may require optimization for specific experimental conditions and applications. Always adhere to safe laboratory practices and wear appropriate personal protective equipment.

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